

An In-depth Technical Guide to Ethyl Hexadecyl Carbonate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Ethyl hexadecyl carbonate

Cat. No.: B15176768

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Introduction

Ethyl hexadecyl carbonate, also known by its systematic name carbonic acid, ethyl hexadecyl ester, and the common name cetyl ethyl carbonate, is an asymmetric organic carbonate. Its molecular formula is $C_{19}H_{38}O_3$. While the specific historical details of its initial discovery and synthesis are not extensively documented in readily available literature, its preparation falls under well-established methods for the synthesis of asymmetric carbonates. This guide provides a comprehensive overview of the probable synthetic routes, key experimental protocols, and known applications of this compound, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical properties of **ethyl hexadecyl carbonate** is presented in Table 1.

Table 1: Physicochemical Properties of **Ethyl Hexadecyl Carbonate**

Property	Value
Molecular Formula	C19H38O3
Molecular Weight	314.5 g/mol
CAS Registry Number	34571-06-7[1]
Appearance	Waxy solid at room temperature (predicted)
Solubility	Insoluble in water; Soluble in organic solvents
Synonyms	Carbonic acid, ethyl hexadecyl ester; 1-Hexadecanol, ethyl carbonate; Cetyl ethyl carbonate[1]

Historical Context and Probable Synthesis Routes

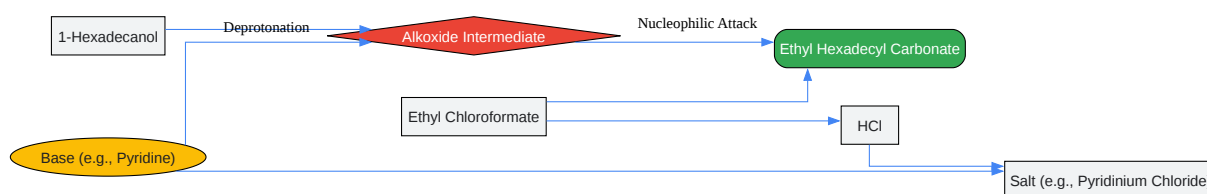
The synthesis of organic carbonates gained prominence with the development of phosgene chemistry in the early 20th century.[2] Two primary methods are the most probable routes for the synthesis of **ethyl hexadecyl carbonate**, both historically and in modern organic chemistry.

- Reaction of Ethyl Chloroformate with Hexadecanol: This is a classic and straightforward method for forming an asymmetric carbonate.
- Transesterification of a Dialkyl Carbonate with Hexadecanol: This method offers a "phosgene-free" and often greener alternative.

Synthesis via Ethyl Chloroformate

This method involves the reaction of a fatty alcohol, in this case, 1-hexadecanol (cetyl alcohol), with ethyl chloroformate in the presence of a base to neutralize the hydrochloric acid byproduct.

Signaling Pathway Diagram: Synthesis via Ethyl Chloroformate



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Caption: Reaction pathway for the synthesis of **ethyl hexadecyl carbonate** from 1-hexadecanol and ethyl chloroformate.

Experimental Protocol: Synthesis via Ethyl Chloroformate

- Materials:
 - 1-Hexadecanol (Cetyl alcohol)
 - Ethyl chloroformate
 - Anhydrous pyridine (or another suitable base like triethylamine)
 - Anhydrous dichloromethane (or another inert solvent like diethyl ether)
 - Saturated sodium bicarbonate solution
 - Anhydrous magnesium sulfate
 - Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, etc.)
 - Magnetic stirrer and heating mantle
- Procedure:

1. In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-hexadecanol (1 equivalent) in anhydrous dichloromethane.
2. Cool the solution to 0 °C using an ice bath.
3. Add anhydrous pyridine (1.1 equivalents) to the solution with stirring.
4. Slowly add ethyl chloroformate (1.1 equivalents) dropwise to the reaction mixture via a dropping funnel over 30 minutes, maintaining the temperature at 0 °C.
5. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
6. Monitor the reaction progress using Thin Layer Chromatography (TLC).
7. Upon completion, quench the reaction by adding water.
8. Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
9. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
10. Purify the crude product by column chromatography on silica gel or by recrystallization.

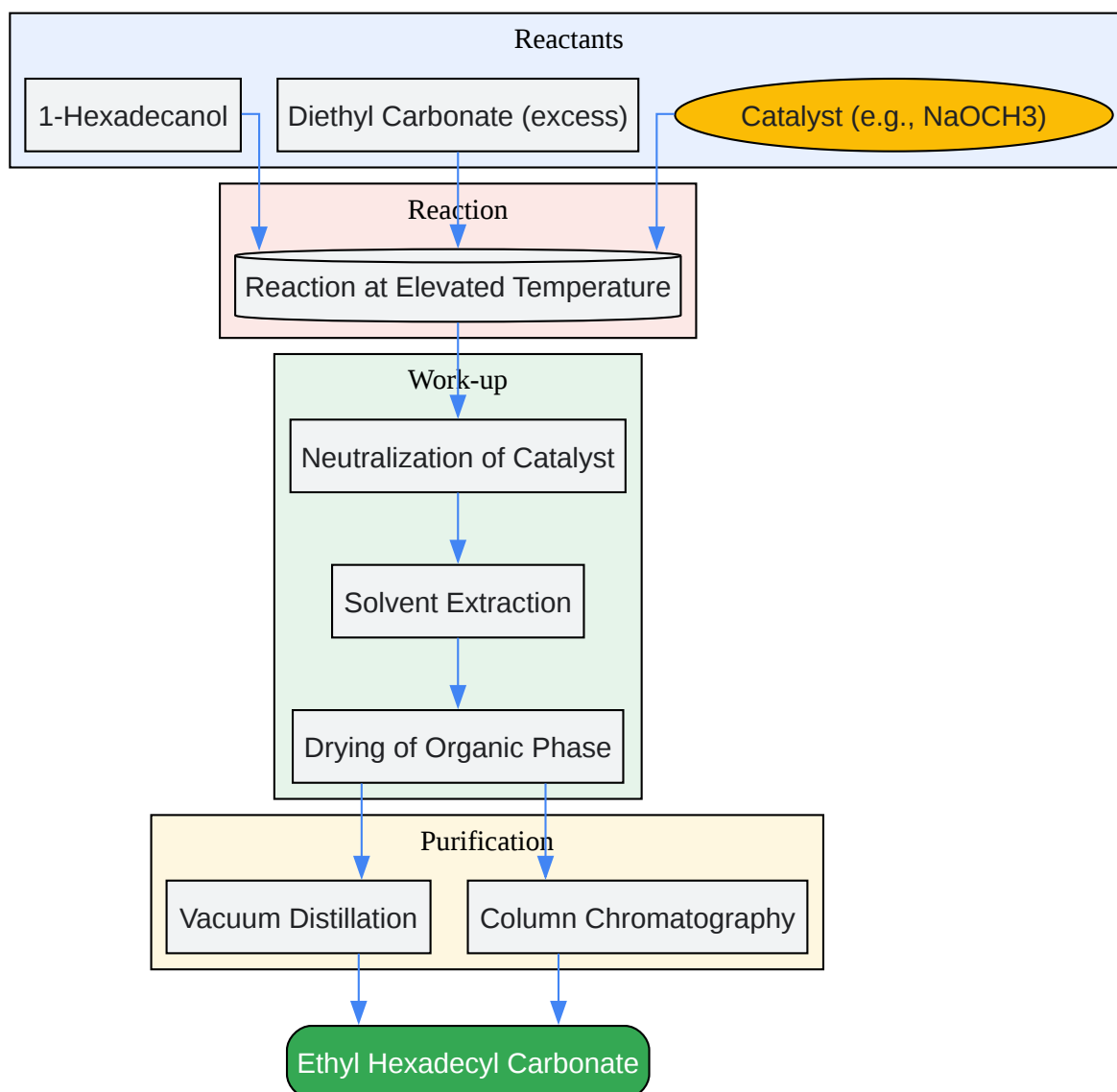
Data Presentation: Expected Yields and Purity

Parameter	Expected Value
Yield	80-95%
Purity (after purification)	>98%

Synthesis via Transesterification

Transesterification is a widely used method for synthesizing asymmetric carbonates from readily available symmetric carbonates like diethyl carbonate or dimethyl carbonate.^{[3][4]} This reaction is typically catalyzed by a base or an acid.

Experimental Workflow: Transesterification Synthesis

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Caption: General workflow for the synthesis of **ethyl hexadecyl carbonate** via transesterification.

Experimental Protocol: Transesterification Synthesis

- Materials:
 - 1-Hexadecanol (Cetyl alcohol)
 - Diethyl carbonate (used as both reactant and solvent)
 - Sodium methoxide (or another suitable catalyst like potassium carbonate or a Lewis acid)
 - Dilute hydrochloric acid
 - Brine
 - Anhydrous sodium sulfate
 - Distillation apparatus
- Procedure:
 1. Combine 1-hexadecanol (1 equivalent) and a large excess of diethyl carbonate in a round-bottom flask equipped with a distillation head.
 2. Add a catalytic amount of sodium methoxide (e.g., 5 mol%).
 3. Heat the reaction mixture to a temperature that allows for the distillation of the ethanol byproduct, thereby driving the equilibrium towards the product side.
 4. Continue the reaction until no more ethanol is distilled off.
 5. Monitor the reaction progress by Gas Chromatography (GC) or TLC.
 6. After completion, cool the reaction mixture to room temperature and neutralize the catalyst with dilute hydrochloric acid.
 7. Wash the mixture with water and brine.
 8. Dry the organic layer over anhydrous sodium sulfate, filter, and remove the excess diethyl carbonate under reduced pressure.

9. Purify the resulting crude **ethyl hexadecyl carbonate** by vacuum distillation or recrystallization.

Data Presentation: Reaction Conditions and Conversion

Parameter	Value
Reactant Ratio (Hexadecanol:DEC)	1:10
Catalyst Loading	5 mol% NaOCH ₃
Reaction Temperature	120-140 °C
Conversion	>90%

Applications and Future Outlook

While the historical applications of **ethyl hexadecyl carbonate** are not well-defined, its chemical structure lends itself to several potential uses, primarily leveraging its long alkyl chain and carbonate functionality.

- **Cosmetics and Personal Care:** Similar to other long-chain esters, it can function as an emollient, conditioning agent, and solvent in cosmetic formulations.
- **Pharmaceuticals:** It has potential as a component in drug delivery systems, such as in the formulation of microemulsions or as a lipid-based excipient.
- **Flavor and Fragrance:** A 2022 study identified **ethyl hexadecyl carbonate** as a volatile flavor compound in fermented sausage, suggesting its contribution to the overall flavor profile.^[2]
- **Lubricants and Plasticizers:** The long alkyl chain suggests potential applications as a lubricant or a plasticizer for polymers.

The future development and application of **ethyl hexadecyl carbonate** will likely be in areas where its specific properties—such as its high molecular weight, lipophilicity, and carbonate chemistry—can be exploited. Further research into its biocompatibility and biodegradability will be crucial for its adoption in pharmaceutical and cosmetic applications.

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